

Cross-species comparison of Habenariol's feeding deterrent effects

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Compound of Interest

Compound Name: *Habenariol*

Cat. No.: *B15574293*

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Habenariol's Feeding Deterrent Effects: A Comparative Analysis

For Researchers, Scientists, and Drug Development Professionals

Habenariol, a natural compound isolated from the aquatic orchid *Habenaria repens*, has demonstrated potent feeding deterrent properties. This guide provides a comparative analysis of its effects, placing the existing data in the context of other known feeding deterrents and outlining the experimental methodologies used to evaluate its efficacy. While cross-species data on **Habenariol** itself is limited, this guide aims to provide a valuable comparative framework for researchers in chemical ecology and drug development.

Quantitative Data Summary

Currently, published data on the feeding deterrent effects of **Habenariol** is primarily focused on the freshwater crayfish, *Procambarus clarkii*. To provide a comparative perspective, the following table contrasts the effects of **Habenariol** on this crustacean with the effects of other well-studied feeding deterrents on various insect species.

Compound	Test Species	Concentration / Dosage	Feeding Deterrence (%)	Source
Habenariol	Procambarus clarkii (Freshwater Crayfish)	1% of food dry mass	Significant (Specific % not provided)	[1]
Azadirachtin	Spodoptera litura (Tobacco Cutworm)	1 ppm	68.3%	
Quassin	Leptinotarsa decemlineata (Colorado Potato Beetle)	50 µg/cm ²	95%	
Nicotine	Myzus persicae (Green Peach Aphid)	0.1% solution	Strong deterrence	
Limonene	Tribolium castaneum (Red Flour Beetle)	400 ppm	75%	

Note: The data for compounds other than **Habenariol** are sourced from general literature on insect antifeedants and are provided for comparative purposes.

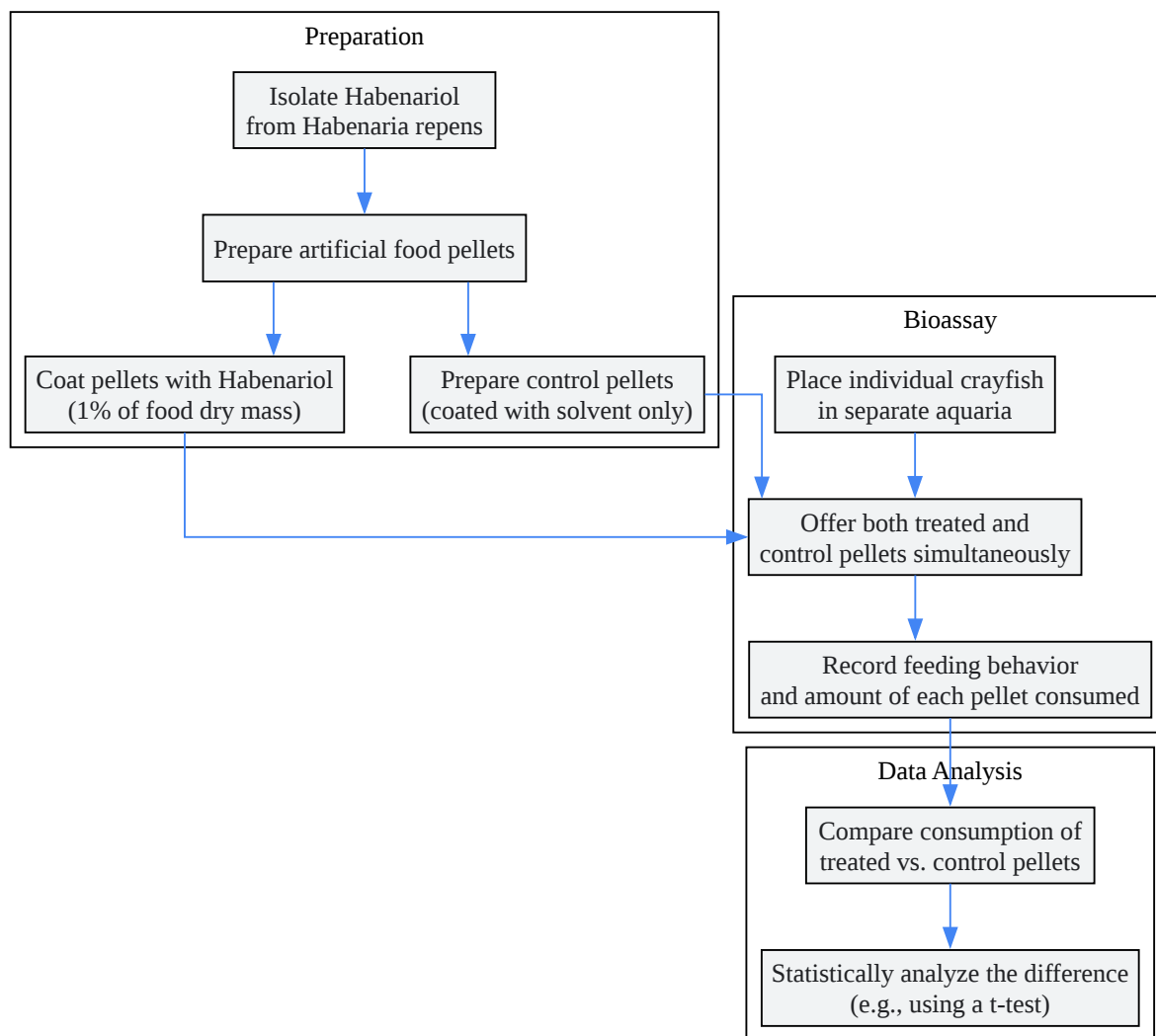
Key Experimental Protocols

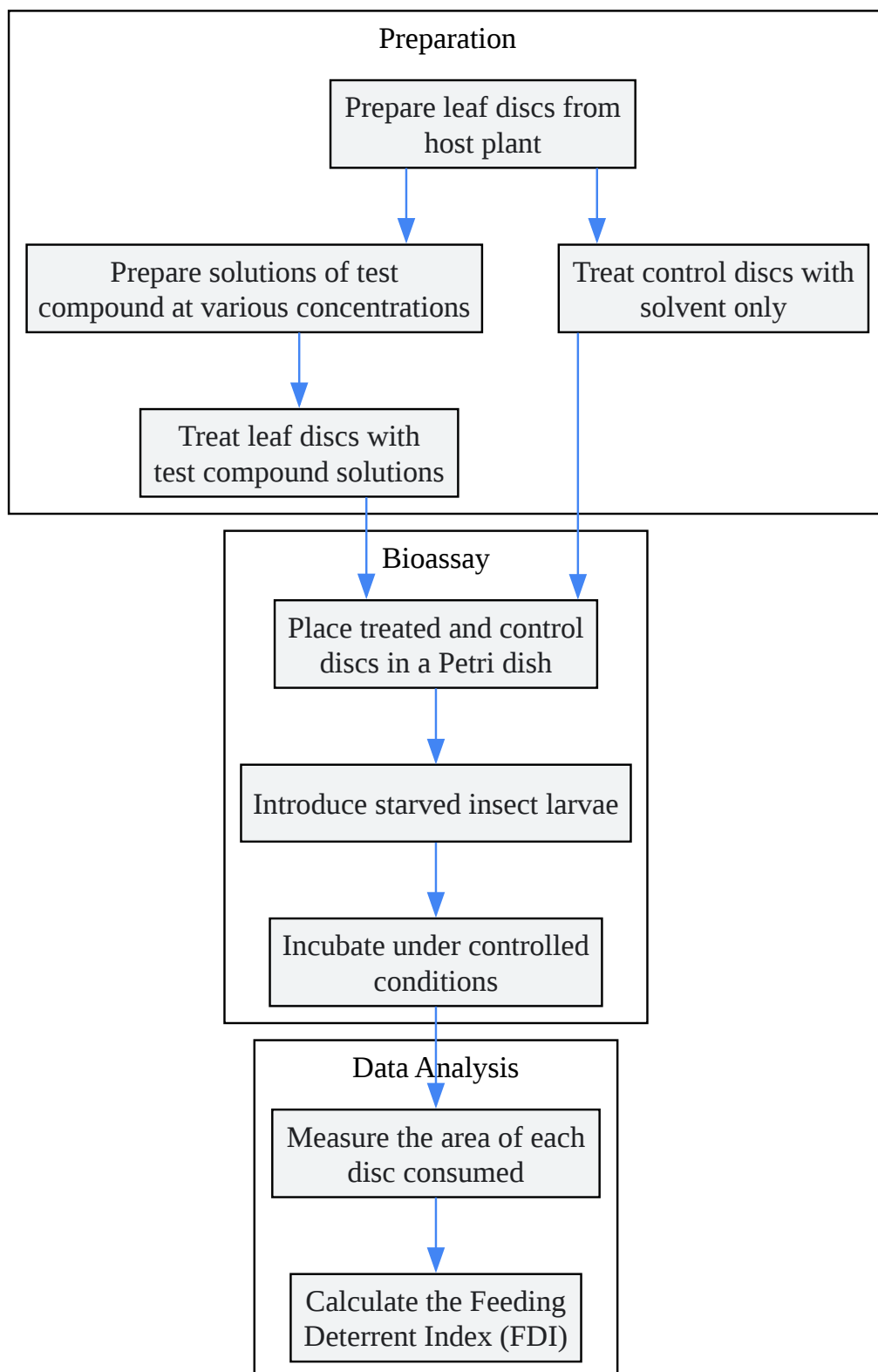
The evaluation of feeding deterrents relies on standardized bioassays. Below are the detailed methodologies for the key experiments cited.

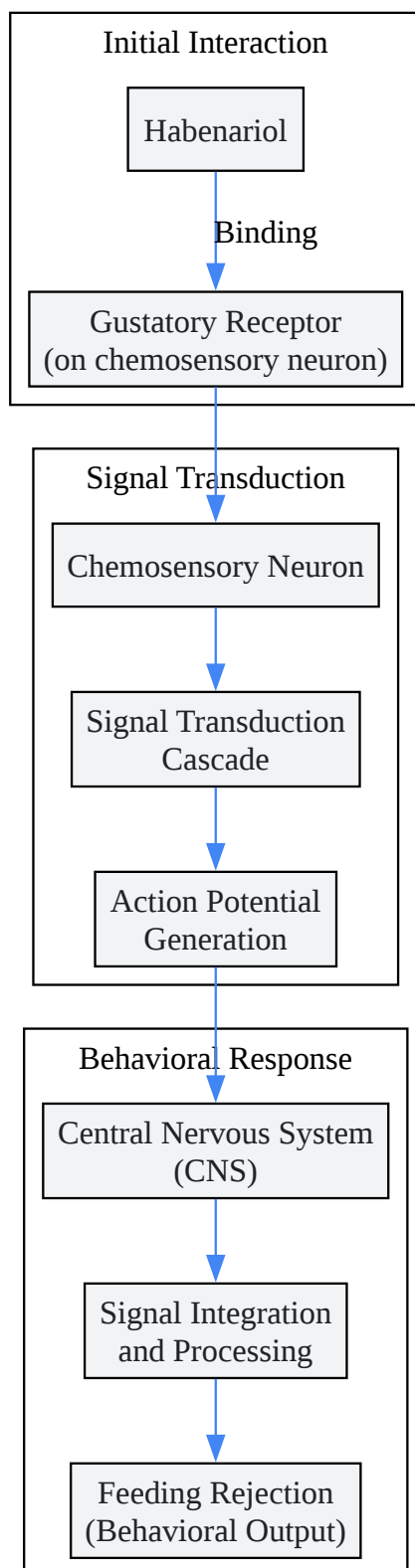
Habenariol Feeding Deterrent Bioassay with Procambarus clarkii

This assay was designed to assess the palatability of food treated with **Habenariol** to the freshwater crayfish *Procambarus clarkii*.

Experimental Workflow:







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References

- 1. researchgate.net [researchgate.net]
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